

Spectroscopic Characterization and Structural Differentiation of 1-Allyl-3-hydroxypiperidine

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Compound of Interest

Compound Name: 1-Allyl-3-hydroxypiperidine

CAS No.: 76787-82-1

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Executive Summary & Application Context

1-Allyl-3-hydroxypiperidine is a critical chiral building block in the synthesis of muscarinic antagonists, anesthetics, and piperidine alkaloids. Its structural integrity is defined by three key features: the piperidine ring, the C3-hydroxyl stereocenter, and the N-allyl substituent.

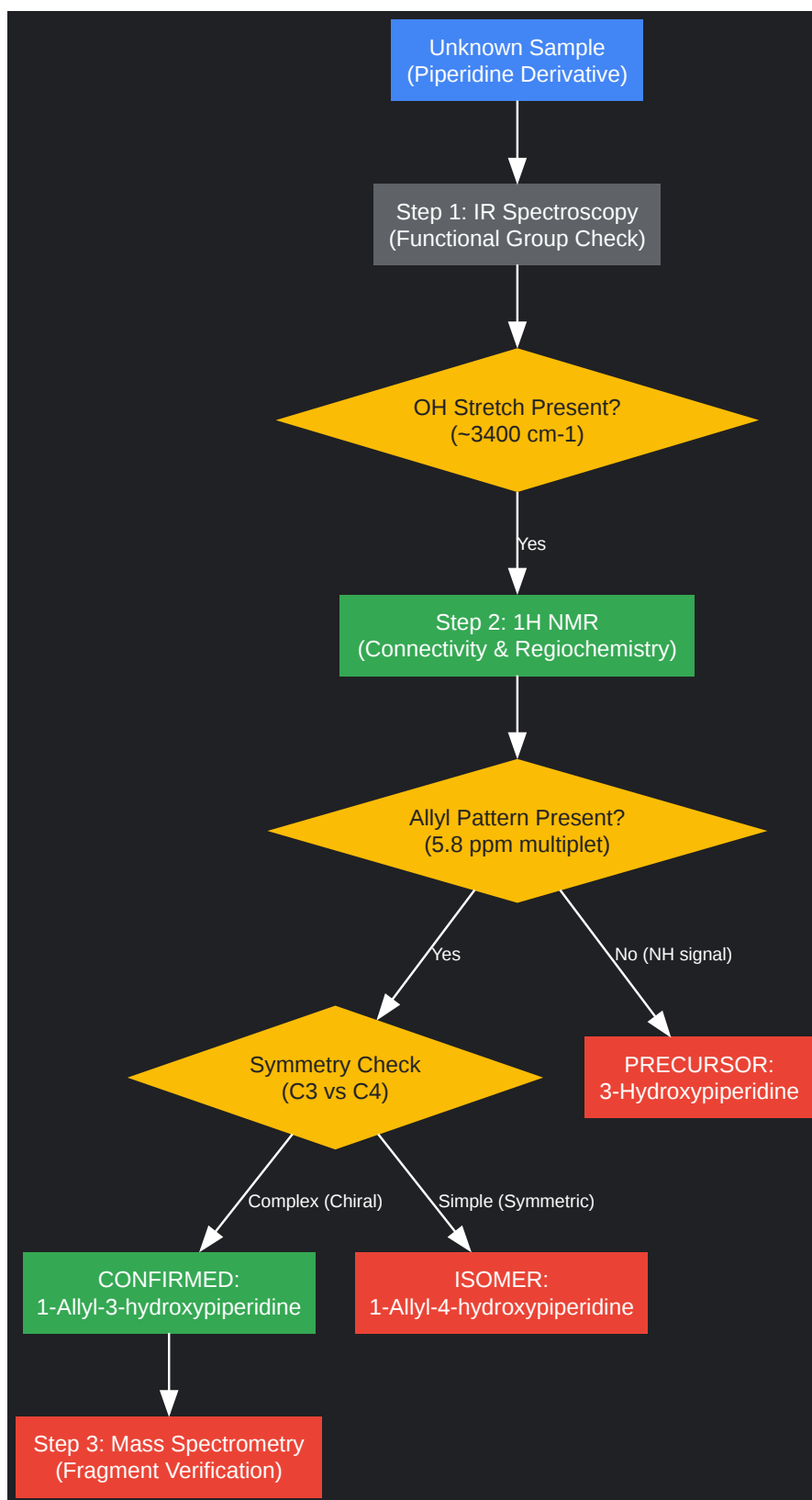
In drug development, two primary quality control challenges arise:

- **Regioisomer Contamination:** Differentiating the 3-hydroxy isomer from the thermodynamically stable 4-hydroxy impurity.
- **Alkylation Site Specificity:** Confirming N-alkylation (desired) versus O-alkylation (impurity).

This guide provides a definitive spectroscopic framework to validate these structural features using NMR, IR, and MS modalities.

Analytical Logic Workflow

The following decision tree outlines the logical progression for validating the structure of **1-Allyl-3-hydroxypiperidine** against its common analogs.



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Figure 1: Analytical decision matrix for differentiating piperidine derivatives.

NMR Spectroscopy: The Definitive Identification

Nuclear Magnetic Resonance (

H NMR) is the primary tool for distinguishing the 3-hydroxy target from its 4-hydroxy isomer. The presence of the chiral center at C3 breaks the symmetry of the piperidine ring, making the C2, C4, C5, and C6 protons magnetically non-equivalent (diastereotopic).

Comparative Chemical Shifts (, 400 MHz)

The table below contrasts the target with its direct precursors and isomers.

Assignment	1-Allyl-3-hydroxypiperidine (Target)	1-Allyl-4-hydroxypiperidine (Isomer)	3-Hydroxypiperidine (Precursor)
Allyl -CH=	5.85 (m, 1H)	5.85 (m, 1H)	Absent
Allyl =CH2	5.15 - 5.25 (dd, 2H)	5.15 - 5.25 (dd, 2H)	Absent
Allyl N-CH2	3.05 (d, 2H)	3.05 (d, 2H)	Absent
C3-H (Chiral)	3.80 (m, 1H)	1.6 - 1.9 (m)	3.65 (m, 1H)
C4-H	1.5 - 1.8 (m, 2H)	3.70 (m, 1H)	1.5 - 1.8 (m)
Symmetry	Asymmetric (Complex multiplets)	Symmetric (Simplified AA'BB' systems)	Asymmetric
N-H	Absent	Absent	Broad singlet (~2.0 ppm)

Key Structural Confirmations

- N-Alkylation vs. O-Alkylation:

- N-Allyl: The methylene protons attached to nitrogen () appear at 3.0–3.1 ppm.
- O-Allyl (Impurity): If the allyl group were on the oxygen, the methylene protons () would shift downfield to 4.0–4.2 ppm due to the higher electronegativity of oxygen.
- Regioisomer Differentiation (3-OH vs 4-OH):
 - 3-OH (Target): The spectrum is complex.^[1] The protons at C2 are diastereotopic (splitting into distinct multiplets) because they are adjacent to the chiral center.
 - 4-OH (Isomer): If the molecule is achiral (meso-like symmetry in the ring conformation), the protons at C2 and C6 are chemically equivalent, resulting in a simpler integration pattern.

Infrared (IR) Spectroscopy: Bohlmann Bands

While NMR provides connectivity, IR offers a rapid check for stereochemistry and functional group integrity. A critical "Application Scientist" insight is the observation of Bohlmann bands, which indicate the conformational state of the piperidine ring.

- O-H Stretch: Broad band at 3200–3400 cm (Intermolecular H-bonding).
- C=C Stretch (Allyl): Sharp, weak band at 1640 cm .
- Bohlmann Bands (2700–2800 cm):
 - These bands appear only when C-H bonds at the

-position (C2/C6) are trans-diaxial to the nitrogen lone pair.

- Significance: In **1-Allyl-3-hydroxypiperidine**, the presence of these bands confirms the chair conformation where the N-allyl group is equatorial, minimizing 1,3-diaxial interactions.

Mass Spectrometry (MS) Fragmentation[10][11][12]

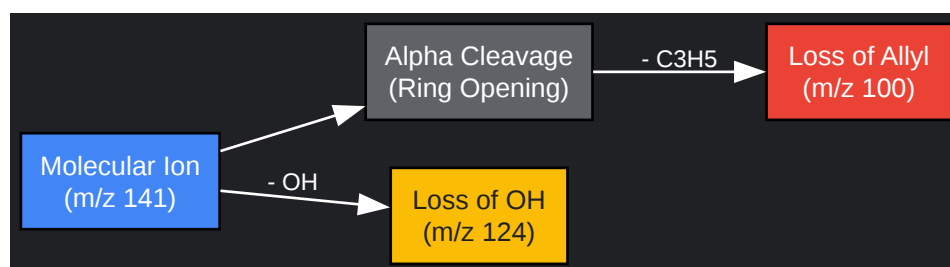
Mass spectrometry confirms the molecular weight and provides a "fingerprint" of the substitution pattern.

- Molecular Ion (m/z 141)
): m/z 141
- Base Peak: m/z 124 (Loss of OH) or m/z 100 (Allyl cleavage depending on ionization energy).

Fragmentation Pathway (EI-MS)[10][11]

The fragmentation is driven by

-cleavage adjacent to the nitrogen atom.[2]



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Figure 2: Primary fragmentation pathways for N-allyl-3-hydroxypiperidine.

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure reproducibility and prevent H-D exchange of the hydroxyl proton.

- Solvent Selection: Use DMSO-d₆ if observing the hydroxyl proton coupling is required (it appears as a doublet). Use CDCl₃ for routine structural verification (OH often appears as a broad singlet).
- Concentration: Dissolve 10 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a glass wool plug to remove inorganic salts (e.g., K₂CO₃ from synthesis) which can broaden peaks.

Protocol B: GC-MS Analysis

Differentiation of isomers via retention time.

- Column: DB-5ms or equivalent (5% phenyl-methylpolysiloxane).
- Temperature Program: Hold 50°C (2 min)

Ramp 10°C/min to 250°C.
- Result:
 - 3-Hydroxypiperidine derivatives typically elute earlier than their 4-hydroxy counterparts due to intramolecular H-bonding (OH to N) reducing polarity in the gas phase.

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